

Personal protective equipment for handling m-PEG23-alcohol

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Compound of Interest

Compound Name: *m*-PEG23-alcohol

Cat. No.: B7908960

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Essential Safety and Handling Guide for m-PEG23-alcohol

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **m-PEG23-alcohol**, ensuring laboratory safety and operational efficiency.

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for **m-PEG23-alcohol**. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring the integrity of your research.

Key Physical and Chemical Properties

A summary of the known quantitative data for **m-PEG23-alcohol** is presented below. Note that some physical properties for this specific PEG derivative are not widely published; in such cases, data for similar polyethylene glycol (PEG) compounds are provided as a general reference.

Property	Value	Source
Chemical Name	α -Methyl- ω -hydroxy-poly(oxy-1,2-ethanediyl)	[1]
Synonyms	Poly(ethylene glycol) monomethyl ether	[2]
CAS Number	9004-74-4	[1][3]
Molecular Formula	C47H96O24	[3]
Molecular Weight	1045.26 g/mol	
Appearance	Varies from a viscous liquid to a white, waxy solid depending on the specific product and temperature.	
Solubility	Soluble in water and most organic solvents.	
Storage Temperature	-20°C	

Operational Plan: Safe Handling and Storage

Follow these step-by-step procedures to ensure the safe handling and storage of **m-PEG23-alcohol**.

Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product label matches the order specifications.
- Ensure the container is tightly sealed.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.

- Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene).
- Body Protection: Wear a standard laboratory coat.
- Respiratory Protection: Not typically required under normal handling conditions with adequate ventilation. If aerosols may be generated, use a NIOSH-approved respirator.

Handling

- Handle **m-PEG23-alcohol** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.
- Avoid inhalation of any dust or vapors.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is -20°C.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In the event of an emergency, follow these first-aid measures:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- After skin contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Disposal Plan

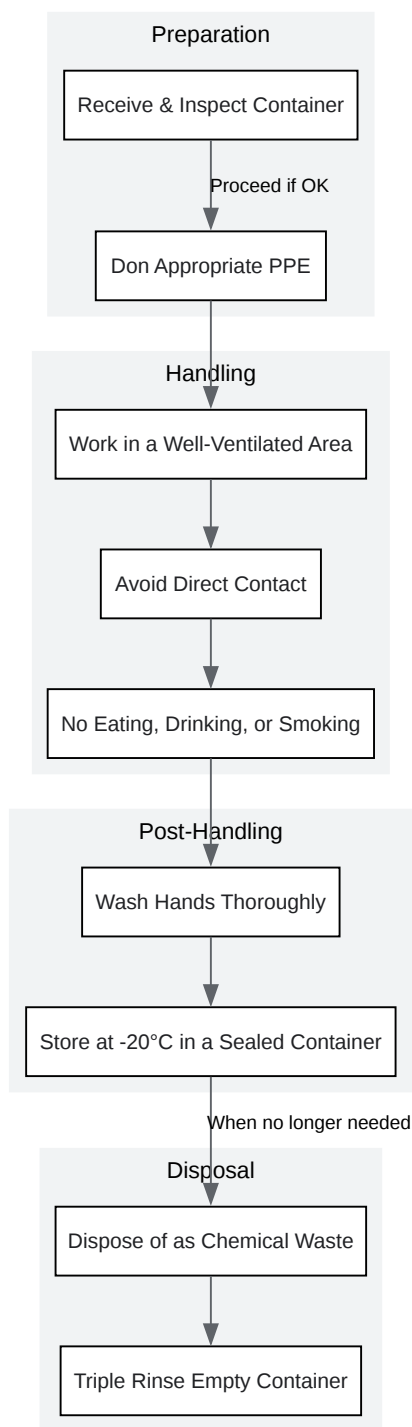
Proper disposal of **m-PEG23-alcohol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Dispose of unused **m-PEG23-alcohol** as chemical waste in accordance with local, state, and federal regulations. It should be handled by a licensed professional waste disposal service.
- **Contaminated Materials:** Any materials that have come into contact with **m-PEG23-alcohol** (e.g., gloves, absorbent pads) should be considered chemical waste and disposed of accordingly.
- **Empty Containers:** Triple rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. Once cleaned, the container can be disposed of as non-hazardous waste or recycled, depending on local regulations.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **m-PEG23-alcohol** from receipt to disposal.

Safe Handling Workflow for m-PEG23-alcohol

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **m-PEG23-alcohol**.

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References

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- 2. Methoxypolyethylene glycols | 9004-74-4 [chemicalbook.com]
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